

Application Notes and Protocols for Methyl Red Sodium Salt in Titration Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Red sodium salt

Cat. No.: B147717

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Methyl Red sodium salt** as a pH indicator in various titration experiments. The information is intended for researchers, scientists, and professionals in drug development who require accurate and reliable endpoint determination in acid-base titrations.

Introduction

Methyl Red sodium salt is a widely used azo dye that functions as a pH indicator.[1] Its distinct color change within a specific pH range makes it an invaluable tool for determining the equivalence point in acid-base titrations.[2] It is particularly effective for titrations involving strong acids and strong bases, as well as for titrations of weak bases with strong acids.[2][3] The utility of Methyl Red stems from its sharp color transition from red in acidic solutions to yellow in basic solutions.[4][5]

Physicochemical Properties and Data

A summary of the key quantitative data for **Methyl Red sodium salt** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Name	2-[[4-(dimethylamino)phenyl]azo]benzoic acid, sodium salt	[1]
CAS Number	845-10-3	[6]
Molecular Formula	C ₁₅ H ₁₄ N ₃ NaO ₂	[7]
Molecular Weight	291.28 g/mol	[7]
pKa	5.1	[4][6]
pH Transition Range	4.2 - 6.3	[8][9]
Color in Acid (pH < 4.4)	Red	[4][6]
Color in Base (pH > 6.2)	Yellow	[4][6]
Intermediate Color	Orange	[6]

Experimental Protocols

This protocol describes the preparation of a 0.1% (w/v) **Methyl Red sodium salt** indicator solution, a common concentration for titration experiments.

Materials:

- **Methyl Red sodium salt** (CAS: 845-10-3)
- Ethanol (95%)
- Distilled or deionized water
- 0.1 M Sodium Hydroxide (NaOH) solution (optional, to aid dissolution)
- 100 mL volumetric flask
- Beaker

- Glass stirring rod
- Weighing balance

Procedure:

- Accurately weigh 0.1 g of **Methyl Red sodium salt** powder.
- Transfer the powder to a 100 mL beaker.
- Add approximately 50 mL of 95% ethanol to the beaker.[\[10\]](#)
- Stir the mixture with a glass rod until the solid is completely dissolved. Gentle warming may be applied to facilitate dissolution.[\[11\]](#)
- If the solid does not dissolve completely, a few drops of 0.1 M NaOH can be added to aid dissolution.[\[12\]](#)
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask.
- Dilute the solution to the 100 mL mark with distilled water.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- Store the prepared indicator solution in a well-sealed bottle, protected from light.

This protocol outlines the use of Methyl Red indicator for the titration of a strong acid (e.g., HCl) with a strong base (e.g., NaOH).

Materials:

- Analyte: Strong acid solution of unknown concentration (e.g., HCl)
- Titrant: Standardized strong base solution (e.g., 0.1 M NaOH)
- Methyl Red indicator solution (0.1%)

- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flask (250 mL)
- Magnetic stirrer and stir bar (optional)
- White tile or paper

Procedure:

- Rinse the burette with the standardized NaOH solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette volume.
- Pipette 25 mL of the strong acid solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of the Methyl Red indicator solution to the flask.[12] The solution should turn red.
- Place the Erlenmeyer flask on a white tile or paper to easily observe the color change.
- Slowly add the NaOH titrant from the burette to the Erlenmeyer flask while continuously swirling the flask (or using a magnetic stirrer).[13]
- As the endpoint is approached, the yellow color will start to persist for longer periods where the titrant is added. Add the titrant drop by drop at this stage.
- The endpoint is reached when the solution undergoes a sharp color change from red to yellow.[14] The intermediate orange color indicates the endpoint is very near.[6]
- Record the final burette volume.
- Repeat the titration at least two more times to ensure concordant results (volumes that agree within ± 0.1 mL).
- Calculate the concentration of the strong acid using the average volume of the titrant.

This protocol details the use of Methyl Red for the titration of a weak base (e.g., NH_3) with a strong acid (e.g., HCl). Methyl Red is an excellent indicator for this type of titration because its pH range aligns with the equivalence point, which occurs in the acidic region.[\[2\]](#)[\[3\]](#)

Materials:

- Analyte: Weak base solution of unknown concentration (e.g., NH_3)
- Titrant: Standardized strong acid solution (e.g., 0.1 M HCl)
- Methyl Red indicator solution (0.1%)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flask (250 mL)
- Magnetic stirrer and stir bar (optional)
- White tile or paper

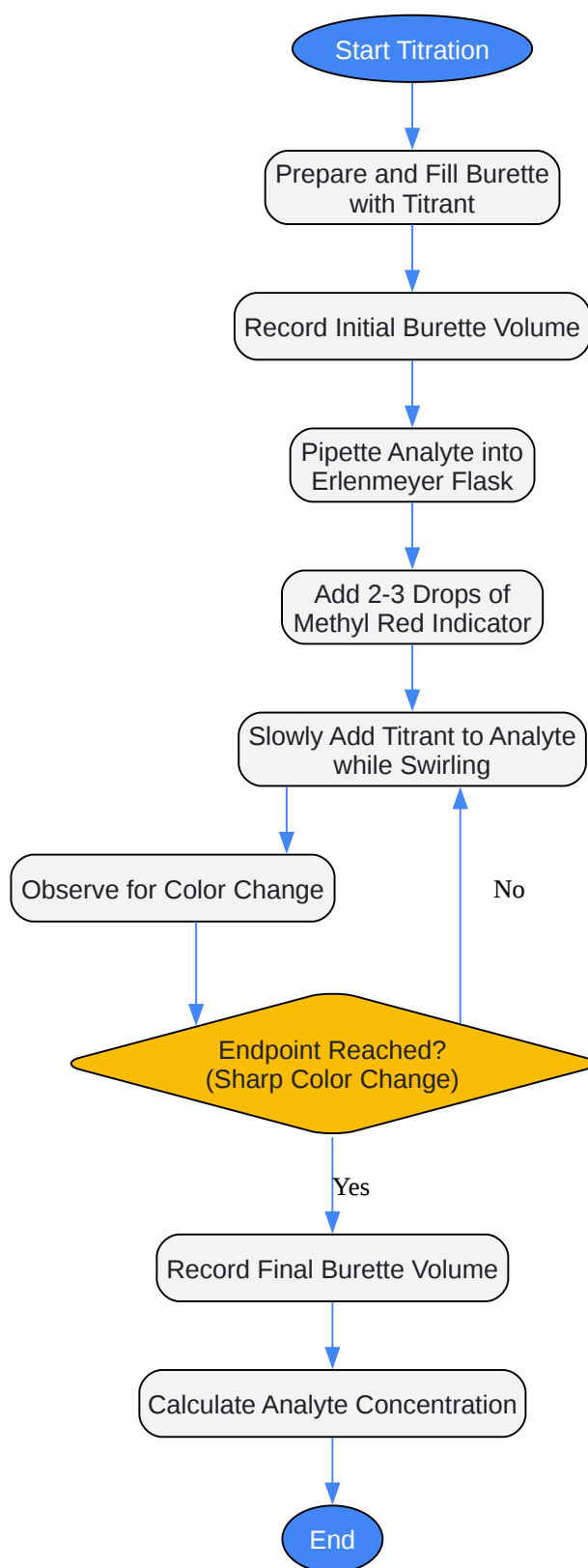
Procedure:

- Rinse the burette with the standardized HCl solution and then fill it, removing any air bubbles from the tip. Record the initial volume.
- Pipette 25 mL of the weak base solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of the Methyl Red indicator solution. The solution will turn yellow.
- Place the flask on a white tile or paper.
- Titrate the weak base with the strong acid from the burette, swirling the flask continuously.
- As the endpoint nears, the red color will start to appear and dissipate more slowly. Add the titrant dropwise.

- The endpoint is reached when the solution shows a sharp and permanent color change from yellow to red.[15]
- Record the final burette volume.
- Repeat the titration for concordant results.
- Calculate the concentration of the weak base using the average titrant volume.

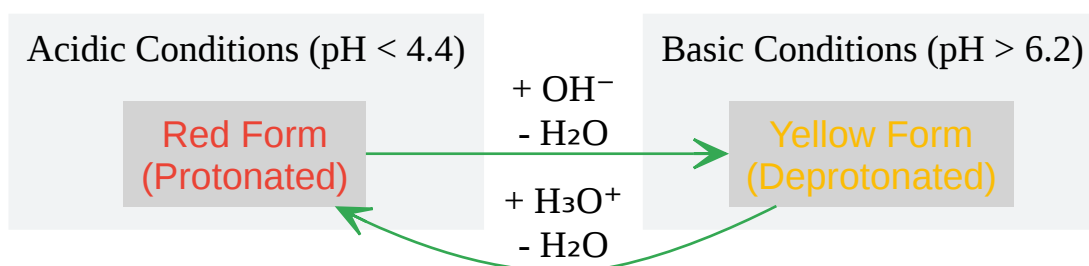
Visualizations

The following diagrams illustrate the experimental workflow and the chemical principle behind the function of Methyl Red as a pH indicator.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a typical acid-base titration.



[Click to download full resolution via product page](#)

Caption: Color change mechanism of Methyl Red with pH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Methyl Red, acid-base indicator, 493-52-7 [chemkits.eu]
- 5. chemicals.co.uk [chemicals.co.uk]
- 6. Methyl red - Wikipedia [en.wikipedia.org]
- 7. Methyl Red ACS reagent, Dye content 95 845-10-3 [sigmaaldrich.com]
- 8. globalspec.com [globalspec.com]
- 9. usbio.net [usbio.net]
- 10. Preparation of Indicator Solutions | Pharmaguideline [pharmaguideline.com]
- 11. Chrominfo: Preparation of methyl red indicator solution [chrominfo.blogspot.com]
- 12. scummy methyl red | UK Science Technician Community [community.preproom.org]
- 13. m.youtube.com [m.youtube.com]
- 14. quora.com [quora.com]

- 15. Which is the best choice for weak base-strong acid titration? | Filo [askfilo.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Methyl Red Sodium Salt in Titration Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147717#methyl-red-sodium-salt-concentration-for-titration-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com